

"Methyl 2-amino-4-methoxybutanoate" molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Methyl 2-amino-4-methoxybutanoate*

Cat. No.: *B3117638*

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Technical Dossier: Methyl 2-amino-4-methoxybutanoate

Audience: Researchers, Scientists, and Drug Development Professionals

This document provides a detailed analysis of the molecular properties of **Methyl 2-amino-4-methoxybutanoate**, a chemical compound of interest in various research and development applications. The focus of this guide is to establish the fundamental physicochemical properties of this molecule, specifically its molecular formula and weight, based on its chemical structure.

Physicochemical Properties

A thorough understanding of a molecule's molecular weight and formula is foundational for all subsequent experimental and theoretical work, including stoichiometry, reaction kinetics, and analytical characterization.

The molecular formula and weight of **Methyl 2-amino-4-methoxybutanoate** have been determined through structural analysis and calculation. The key quantitative data are summarized in the table below for clarity and ease of reference.

Parameter	Value
Molecular Formula	C ₆ H ₁₃ NO ₃
Molecular Weight	147.17 g/mol

Methodology for Structural and Molecular Weight Determination

The molecular formula of **Methyl 2-amino-4-methoxybutanoate** was deduced from its IUPAC name, which systematically describes its chemical structure. The molecular weight was then calculated based on this formula.

1. Derivation of the Molecular Formula:

The name "**Methyl 2-amino-4-methoxybutanoate**" can be deconstructed to reveal its constituent atoms:

- Butanoate: This indicates a four-carbon chain forming the backbone of the molecule, including the carboxyl carbon.
- Methyl: The prefix "Methyl" signifies a methyl ester, where a methyl group (-CH₃) is attached to the carboxylate oxygen.
- 2-amino: An amino group (-NH₂) is bonded to the second carbon of the butanoate chain.
- 4-methoxy: A methoxy group (-OCH₃) is attached to the fourth carbon of the butanoate chain.

From this structural information, the atoms are tallied:

- Carbon (C): 4 from the butanoate chain + 1 from the methyl ester + 1 from the methoxy group = 6 Carbon atoms.
- Hydrogen (H): 7 from the butanoate backbone and amino group + 3 from the methyl ester + 3 from the methoxy group = 13 Hydrogen atoms.
- Nitrogen (N): 1 from the amino group = 1 Nitrogen atom.

- Oxygen (O): 2 from the ester group + 1 from the methoxy group = 3 Oxygen atoms.

This leads to the molecular formula $C_6H_{13}NO_3$.

2. Calculation of the Molecular Weight:

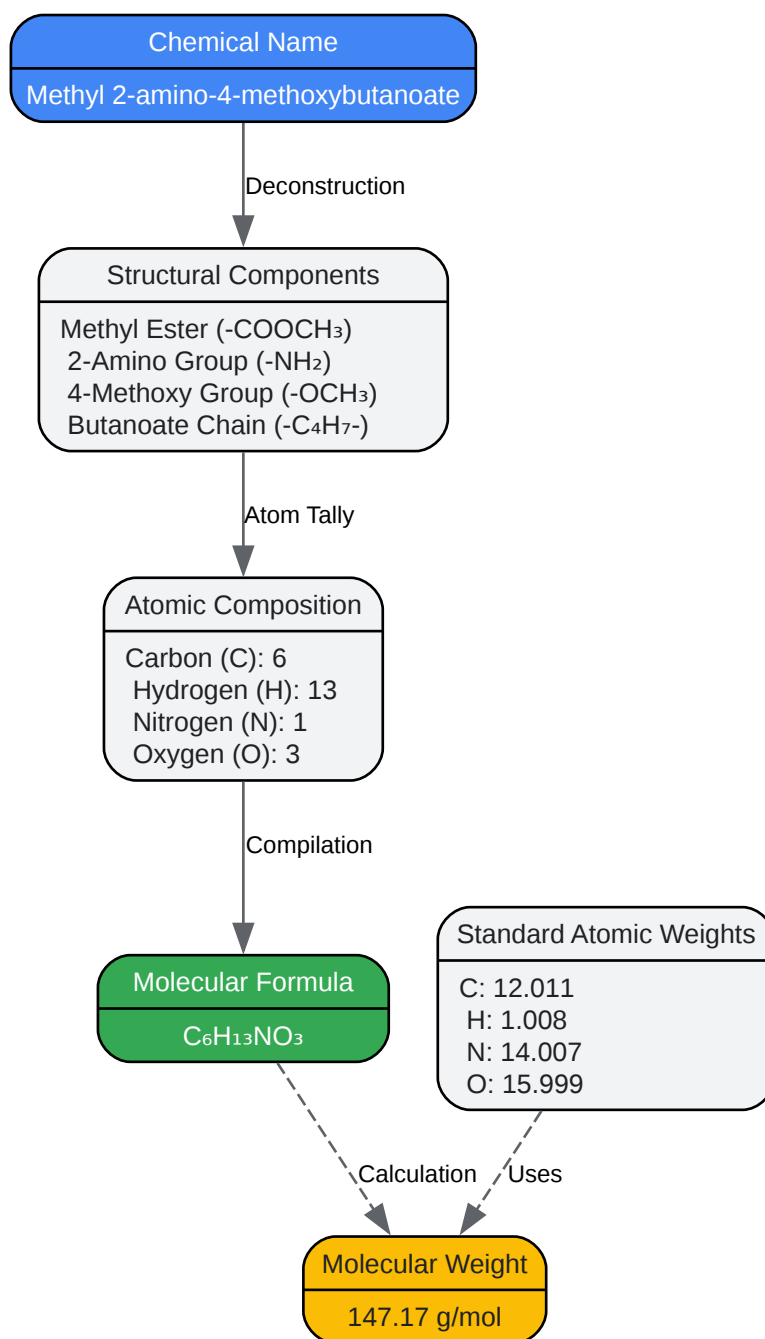
The molecular weight is the sum of the atomic weights of all atoms in the molecule. Using the standard atomic weights of the constituent elements:

- Atomic weight of Carbon (C) ≈ 12.011 u
- Atomic weight of Hydrogen (H) ≈ 1.008 u
- Atomic weight of Nitrogen (N) ≈ 14.007 u
- Atomic weight of Oxygen (O) ≈ 15.999 u

The molecular weight (MW) is calculated as follows: $MW = (6 \times 12.011) + (13 \times 1.008) + (1 \times 14.007) + (3 \times 15.999)$
 $MW = 72.066 + 13.104 + 14.007 + 47.997$
 $MW = 147.174$ g/mol

Logical Workflow for Property Determination

The following diagram illustrates the logical process followed to determine the molecular formula and weight of **Methyl 2-amino-4-methoxybutanoate** from its chemical name.



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Caption: Derivation of Molecular Formula and Weight.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com